

FH535: A Dual Inhibitor of Wnt/ β -catenin and PPAR Signaling

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Compound of Interest

Compound Name: FH535

Cat. No.: B1672658

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

FH535 is a cell-permeable small molecule that has garnered significant interest in cancer research due to its unique dual inhibitory action against the Wnt/ β -catenin and Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathways. This technical guide provides a comprehensive overview of the discovery, chemical properties, and mechanism of action of **FH535**. It includes a compilation of its biological activity in various cancer cell lines, detailed descriptions of key experimental protocols for its evaluation, and visual representations of the signaling pathways it modulates.

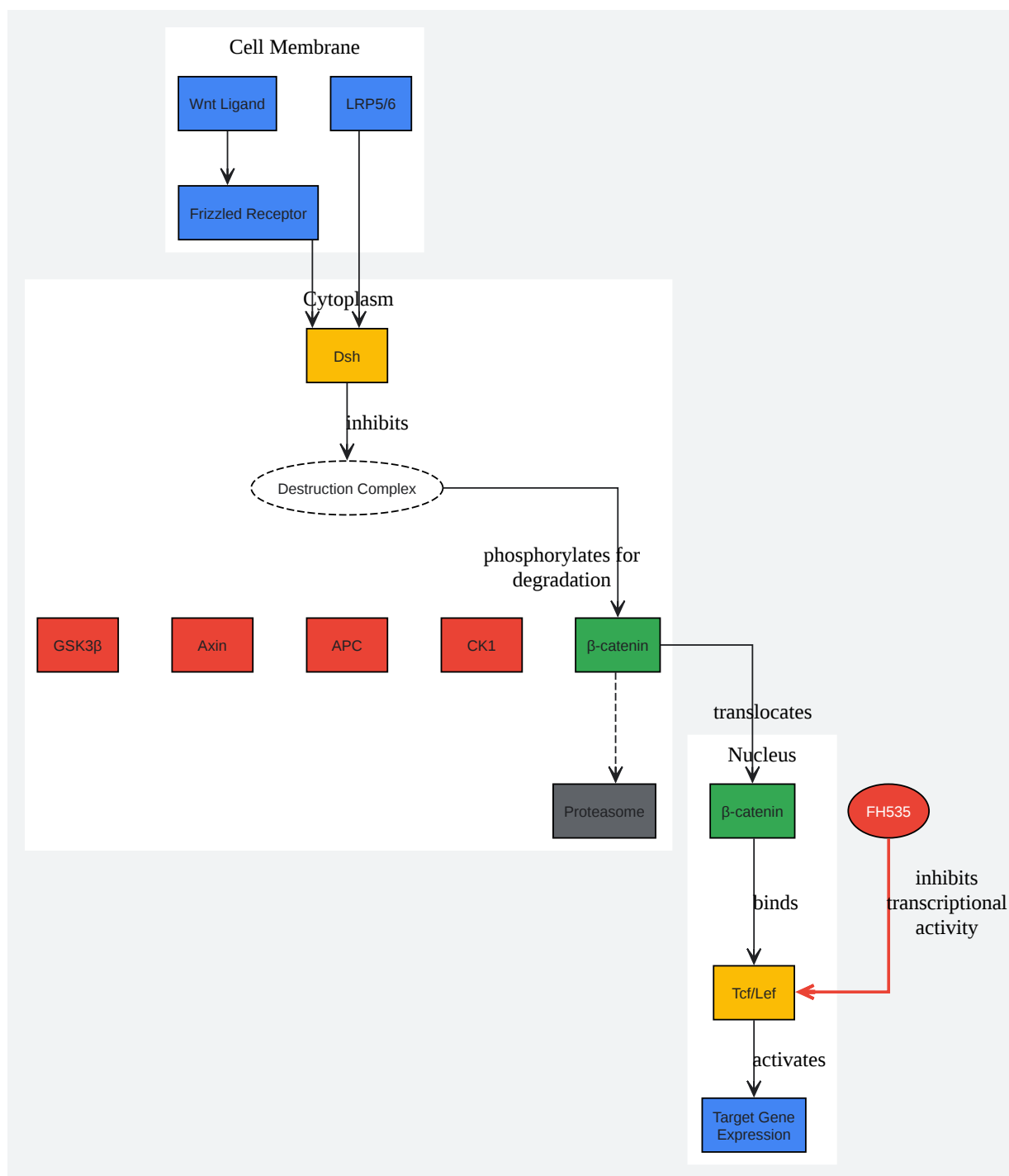
Discovery and Chemical Structure

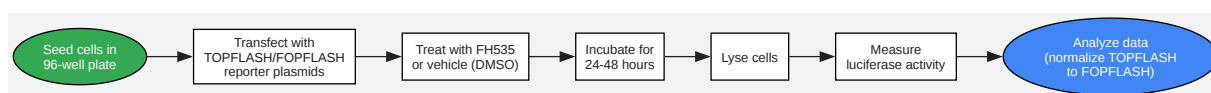
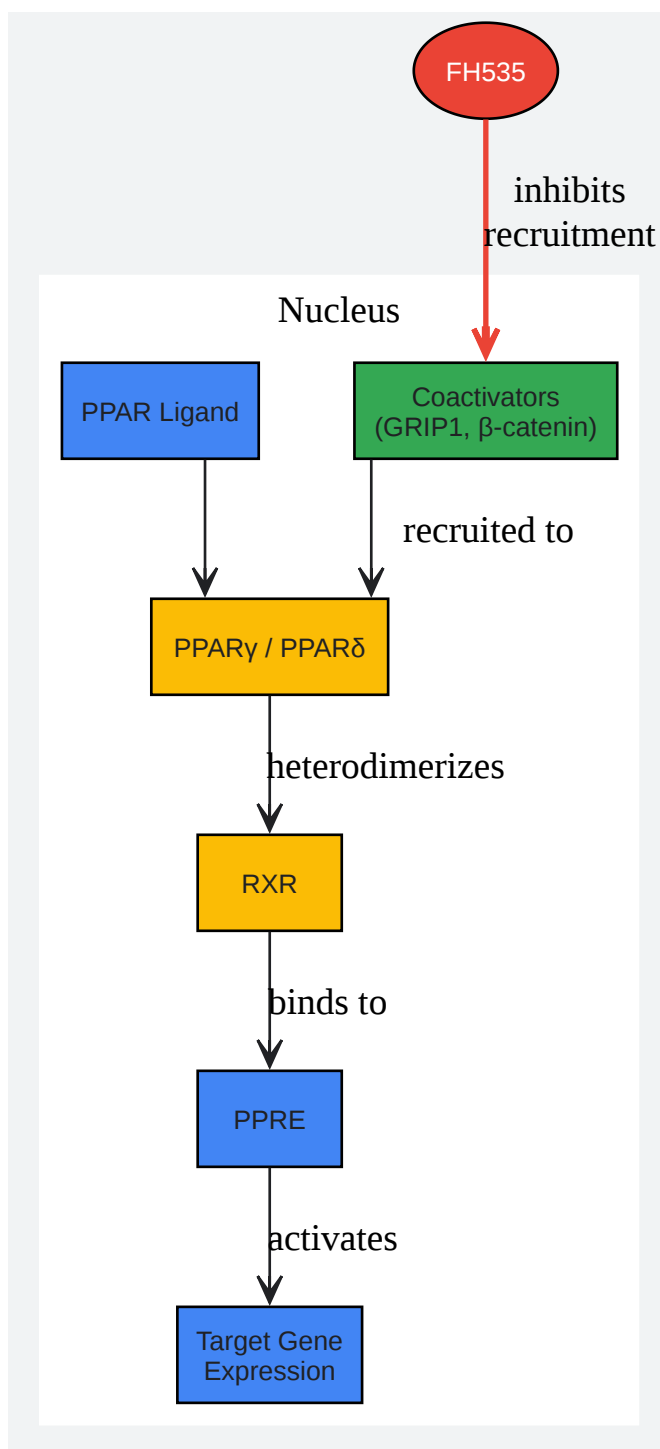
FH535, a sulfonamide compound, was identified through a cell-based screen of a chemical library for inhibitors of the Wnt/ β -catenin signaling pathway. Its chemical name is 2,5-dichloro-N-(2-methyl-4-nitrophenyl)benzenesulfonamide.

Chemical Properties:

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ N ₂ O ₄ S	
Molecular Weight	361.20 g/mol	
CAS Number	108409-83-2	
Appearance	Yellow solid	
Solubility	Soluble in DMSO (>10 mM)	

Chemical Structure Diagram:





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